

Solubility Profile of 1,2-Diethylhydrazine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Diethylhydrazine

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This technical guide provides a comprehensive overview of the known solubility characteristics of **1,2-diethylhydrazine**. Due to the compound's reactivity and specific applications, understanding its behavior in various solvents is critical for synthesis, purification, formulation, and safe handling. This document summarizes the available qualitative solubility data, outlines a general experimental protocol for quantitative solubility determination, and presents logical workflows relevant to the compound's synthesis and analysis.

Solubility Data

Quantitative solubility data (e.g., g/100 mL) for **1,2-diethylhydrazine** is not widely available in published literature. However, qualitative assessments have been documented. The following table summarizes the available information. For comparative context, data for the closely related compound, 1,2-dimethylhydrazine, is also provided.

Table 1: Qualitative Solubility of **1,2-Diethylhydrazine**

Solvent	Solubility	Citation
Benzene	Very Soluble	[1]
Ether	Very Soluble	[1]

| Ethanol | Very Soluble [\[1\]](#) |

Table 2: Qualitative Solubility of 1,2-Dimethylhydrazine (for comparison)

Solvent	Solubility	Citation
Water	Miscible	[2] [3] [4] [5]
Alcohol	Miscible	[2] [3] [5]
Ether	Miscible	[2] [3] [5]
Dimethylformamide	Miscible	[2] [3] [5]

| Hydrocarbons | Miscible [\[2\]](#)[\[3\]](#)[\[5\]](#) |

Note: "Miscible" implies solubility in all proportions.

Experimental Protocols for Solubility Determination

While specific protocols used to determine the solubility of **1,2-diethylhydrazine** are not detailed in the available literature, a generalized experimental methodology can be adapted from standard organic chemistry practices.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Objective: To determine the concentration of a saturated solution of **1,2-diethylhydrazine** in a specific organic solvent at a controlled temperature.

Materials:

- **1,2-diethylhydrazine** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes

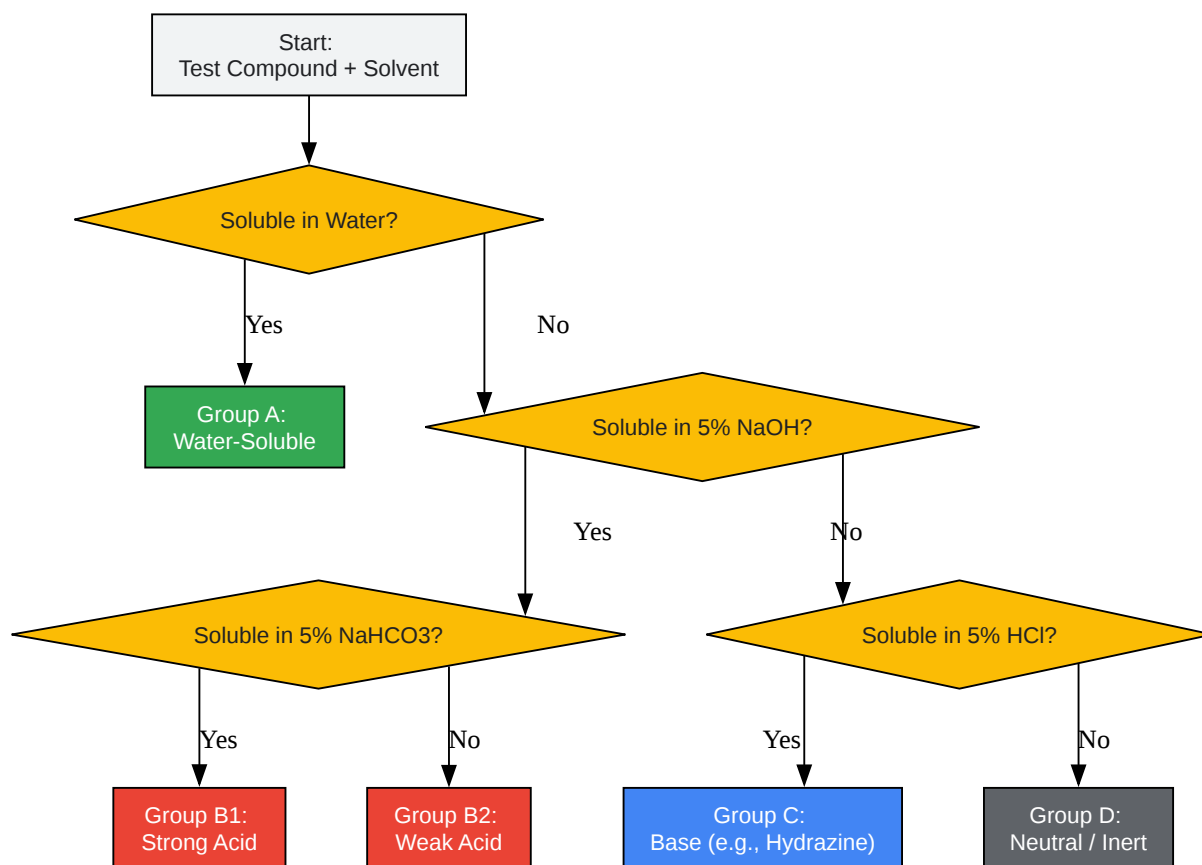
- Analytical balance
- Gas chromatograph with a suitable detector (GC-FID or GC-MS) or an NMR spectrometer

Procedure (Adapted Shake-Flask Method):

- Preparation: Add an excess amount of **1,2-diethylhydrazine** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solute is necessary to ensure saturation.
- Equilibration: Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.[9]
- Phase Separation: After equilibration, allow the vial to rest at the constant temperature to let the undissolved material settle. To ensure complete separation of the solid/liquid phases, centrifuge the vial at a controlled temperature.
- Sample Extraction: Carefully extract a precise aliquot of the clear, supernatant liquid (the saturated solution). Be cautious not to disturb the undissolved portion.
- Quantification:
 - Dilute the aliquot with a known volume of a suitable solvent.
 - Analyze the concentration of **1,2-diethylhydrazine** in the diluted sample using a pre-calibrated analytical method, such as gas chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.[9]
 - The NMR method can offer rapid analysis by comparing the integral of the solute's signals to that of a known internal standard.[9]
- Calculation: Based on the measured concentration and the dilution factor, calculate the solubility of **1,2-diethylhydrazine** in the solvent, typically expressed in mol/L or g/100 mL.

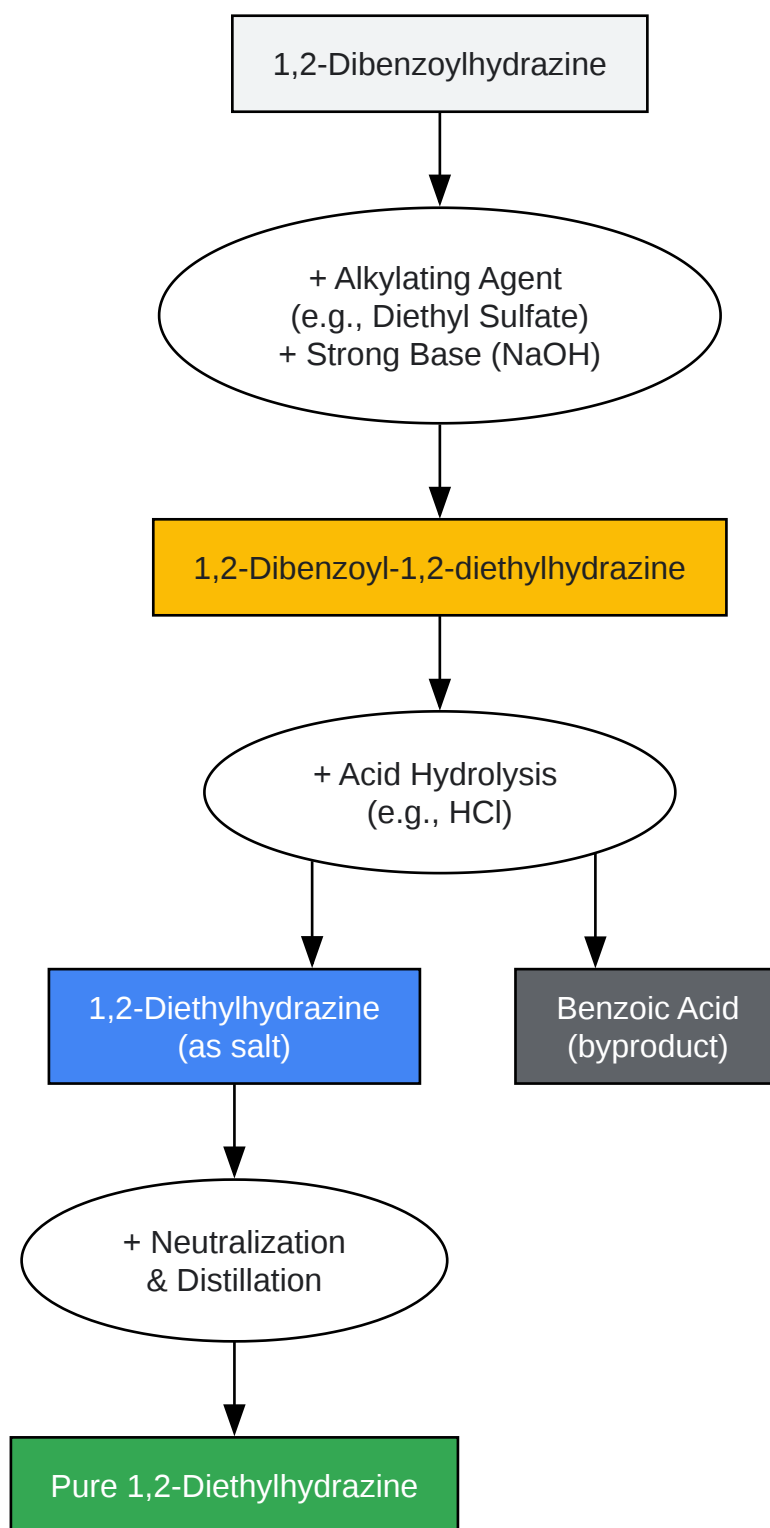
Visualization of Key Workflows

The following diagrams illustrate logical and experimental workflows relevant to the study of **1,2-diethylhydrazine**.



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Caption: A logical workflow for the classification of organic compounds based on solubility.[6]



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Caption: A generalized synthesis pathway for 1,2-dialkylhydrazines.

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References

- 1. 1,2-Diethylhydrazine | C₄H₁₂N₂ | CID 15374 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2-Dimethylhydrazine | H₃CNHNHCH₃ | CID 1322 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,2-Dimethylhydrazine [drugfuture.com]
- 4. 1,2-Dimethylhydrazine - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. TABLE 3-2, Physical and Chemical Properties of Hydrazines - Toxicological Profile for Hydrazines - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. chem.ws [chem.ws]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. youtube.com [youtube.com]
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